Technical Procurement & Quality Assurance Guide: 4-(3-Chloropropyl)pyridine Hydrochloride

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Compound of Interest

Compound Name:	*4-(3-Chloropropyl)pyridine*
CAS No.:	*5264-02-8*
Cat. No.:	*B3059532*

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CAS Registry Number: 17944-59-1 (HCl Salt) | 5264-02-8 (Free Base) Molecular Formula: $C_8H_{10}ClN$[1] · HCl Molecular Weight: 192.09 g/mol (Salt)[1]

Executive Summary

4-(3-Chloropropyl)pyridine hydrochloride is a critical C3-linker intermediate used primarily in the synthesis of antihistamines (e.g., pheniramine analogues) and pyridine-functionalized polymers.[1] Unlike commodity solvents, this molecule is a Tier-2 Fine Chemical, meaning its supply chain is defined by batch-specific synthesis rather than continuous flow manufacturing.[1]

Market Status (2025-2026): The market is currently experiencing high fragmentation.[1] While catalog suppliers (Sigma, TCI) maintain gram-scale stock, kilogram-scale procurement requires lead times of 4–8 weeks due to raw material volatility (specifically 4-picoline and 1-bromo-2-chloroethane).[1]

Critical Procurement Warning: Isomer Confusion Risk: The 2-isomer (CAS 17944-57-9) and 3-isomer (CAS 17944-58-0) are structurally identical in mass spectrometry (same MW).[1]

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Suppliers often mislabel these regioisomers.[1] NMR validation is mandatory for every incoming batch.[1]

Part 1: Chemical Profile & Critical Quality Attributes (CQA)

Understanding the physical chemistry of this intermediate is the first step in controlling your supply chain.[1]

The Salt vs. Free Base Dilemma

The hydrochloride salt (CAS 17944-59-1) is the preferred commercial form due to stability.[1] The free base (CAS 5264-02-8) is an oil that oxidizes rapidly and undergoes self-quaternization (polymerization) upon storage.[1]

Attribute	Hydrochloride Salt (Recommended)	Free Base (Avoid for Storage)
Physical State	White to off-white hygroscopic solid	Yellow to brown oil
Stability	High (Shelf life >2 years if desiccated)	Low (Darkens/polymerizes in weeks)
Hygroscopicity	Severe (Deliquescent)	Moderate
Handling	Standard solids handling	Requires inert atmosphere (N_2)

Impurity Profiling (The "Hidden" Cost)

Cheap material often contains specific impurities derived from the alkylation of 4-picoline.[1]

- Impurity A (Bis-alkylated): 4-(5-chloropentyl)pyridine (Result of over-alkylation).[1]
- Impurity B (Elimination): 4-(3-chloroprop-1-enyl)pyridine (Result of harsh drying or thermal stress).[1]

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- Impurity C (Regioisomer): 3-(3-Chloropropyl)pyridine (Derived from impure 4-picoline starting material).[1]

Part 2: Global Supply Chain & Price Trends[1]

Supplier Tiering Strategy

Do not treat all suppliers equally.[1] Use this tiered approach for vendor selection.

Tier	Supplier Type	Typical Purity	Lead Time	Target Use
Tier 1	Global Catalog (Sigma-Aldrich, TCI, Fluorochem)	>98% (HPLC)	2–5 Days	Bench R&D, Reference Standards
Tier 2	Specialized CROs (Enamine, BLD Pharm, Combi-Blocks)	>97%	2–3 Weeks	Scale-up (100g – 1kg)
Tier 3	Bulk Manufacturers (Indian/Chinese Industrial)	95–97%	6–10 Weeks	Pilot Plant (>10kg)

Price Trend Analysis (Q1 2026 Estimates)

Pricing is non-linear.[1] The "Custom Synthesis" premium applies until you reach >1kg volumes.[1]

- Research Scale (1g - 25g): $15 - $40 per gram.[1] High markup due to repackaging and QC.
- Pilot Scale (100g - 1kg): $2,500 - $4,000 per kg.[1] Negotiable based on purity specs.
- Bulk Scale (>10kg): Market price fluctuates with 4-Picoline costs.[1] Currently trending upward due to stricter environmental regulations on pyridine manufacturing in Asia.[1]

Part 3: Technical Validation Protocol

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This section provides the "Self-Validating System" required to ensure the material you buy is the material you need.

Visual & Solubility Inspection[1]

- Pass: White crystalline powder.[1] Soluble in water, methanol, ethanol.[1]
- Fail: Yellow/Sticky clumps (Indicates moisture absorption or free-base degradation).[1] Insoluble particulates (Indicates inorganic salts from synthesis workup).[1]

HPLC Method for Purity Assessment

Standard reverse-phase HPLC often fails due to the basic nitrogen causing peak tailing.[1] Use an Ion-Pairing method.[1]

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150mm, 5µm.[1]
- Mobile Phase A: Water + 0.1% Trifluoroacetic Acid (TFA) OR 10mM Ammonium Acetate.[1]
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV @ 254 nm (Pyridine ring absorption).[1]
- Flow Rate: 1.0 mL/min.[1]
- Acceptance Criteria: Main peak >98.0% area.[1] No single impurity >0.5%.[1]

NMR Identity Confirmation (The "Gold Standard")

To distinguish 4-isomer from 2- and 3-isomers, look at the aromatic region.[1]

- 4-Isomer: Aromatic protons appear as two doublets (AA'BB' system) around

  8.7 and

  7.8 ppm.[1]
- 3-Isomer: Complex splitting pattern (singlet, doublet, triplet, multiplet).[1]

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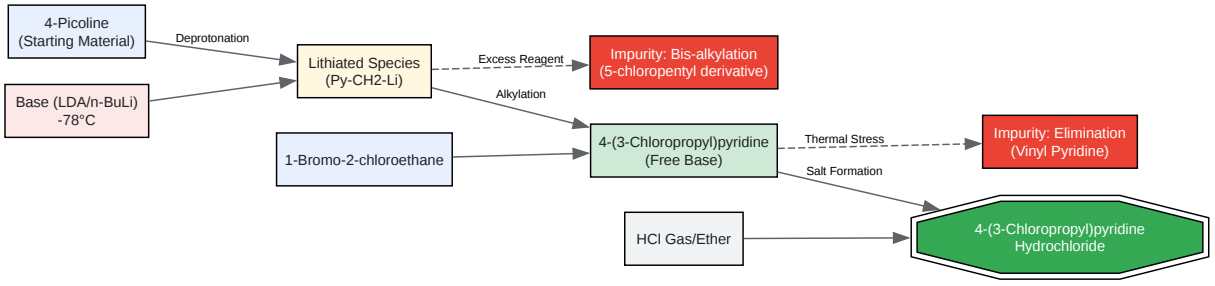
- 2-Isomer: Doublet, Triplet, Triplet, Doublet pattern.

Part 4: Synthesis Logic & Impurity Origins[1]

Understanding how the supplier makes the chemical helps you predict what contaminants to look for.[1] The dominant industrial route is the Lithiation-Alkylation of 4-Picoline.[1]



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Caption: Industrial synthesis pathway via 4-picoline lithiation, highlighting critical points where impurities (red) are introduced.[1]

Part 5: Procurement Workflow (Step-by-Step)

Follow this logic to minimize risk when onboarding a new supplier.

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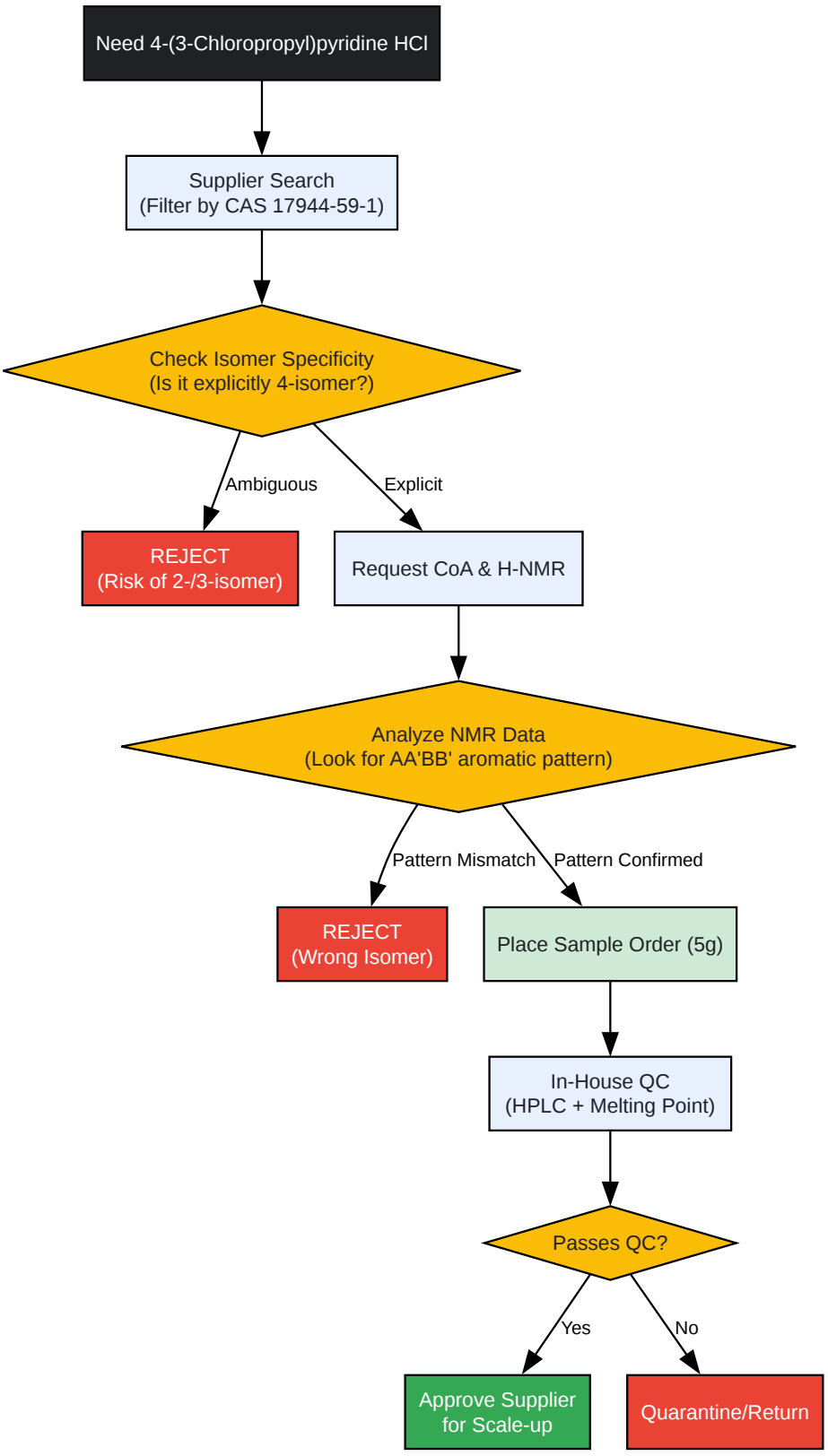

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Caption: Decision matrix for supplier validation, prioritizing isomer confirmation via NMR before purchase.

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Sources

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